

Essential Safety and Operational Guide for Handling N-BOC-(methylamino)acetaldehyde

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Compound of Interest

Compound Name:	N-BOC- (methylamino)acetaldehyde
Cat. No.:	B104805

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N-BOC-(methylamino)acetaldehyde** (CAS No: 123387-72-4). Adherence to these procedures is paramount for ensuring laboratory safety and the integrity of your experimental work.

Hazard Identification and Personal Protective Equipment (PPE)

N-BOC-(methylamino)acetaldehyde is classified as a chemical that causes skin and serious eye irritation.^{[1][2]} While specific occupational exposure limits have not been established, it is crucial to minimize exposure through engineering controls and appropriate PPE.

Recommended Personal Protective Equipment:

The following table summarizes the necessary PPE for handling **N-BOC-(methylamino)acetaldehyde**.

Equipment	Specification	Purpose
Eye and Face Protection	Chemical splash goggles or a face shield that meets EN166 standards.	Protects against splashes and vapors that can cause serious eye irritation. [1] [2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).	Prevents skin contact and irritation. [1] Breakthrough time should be a key consideration for prolonged handling.
Body Protection	A chemical-resistant lab coat or apron worn over long-sleeved clothing and closed-toe shoes.	Protects skin from accidental spills.
Respiratory Protection	A NIOSH/MSHA-approved respirator with a suitable cartridge (e.g., organic vapor cartridge) should be used in poorly ventilated areas or when vapors are likely to be generated.	Prevents respiratory tract irritation from inhalation of vapors. [2]

Glove Selection and Breakthrough Times:

No specific breakthrough time data is available for **N-BOC-(methylamino)acetaldehyde**. Therefore, selection should be based on general resistance to aldehydes and the glove manufacturer's recommendations. Always inspect gloves before use and replace them immediately after contamination.

Glove Material	General Aldehyde Resistance (Rating)	Estimated Breakthrough Time
Butyl Rubber	Excellent	> 8 hours
Neoprene	Good	> 4 hours
Nitrile Rubber	Fair to Good	> 1-4 hours
Natural Rubber	Not Recommended	< 1 hour

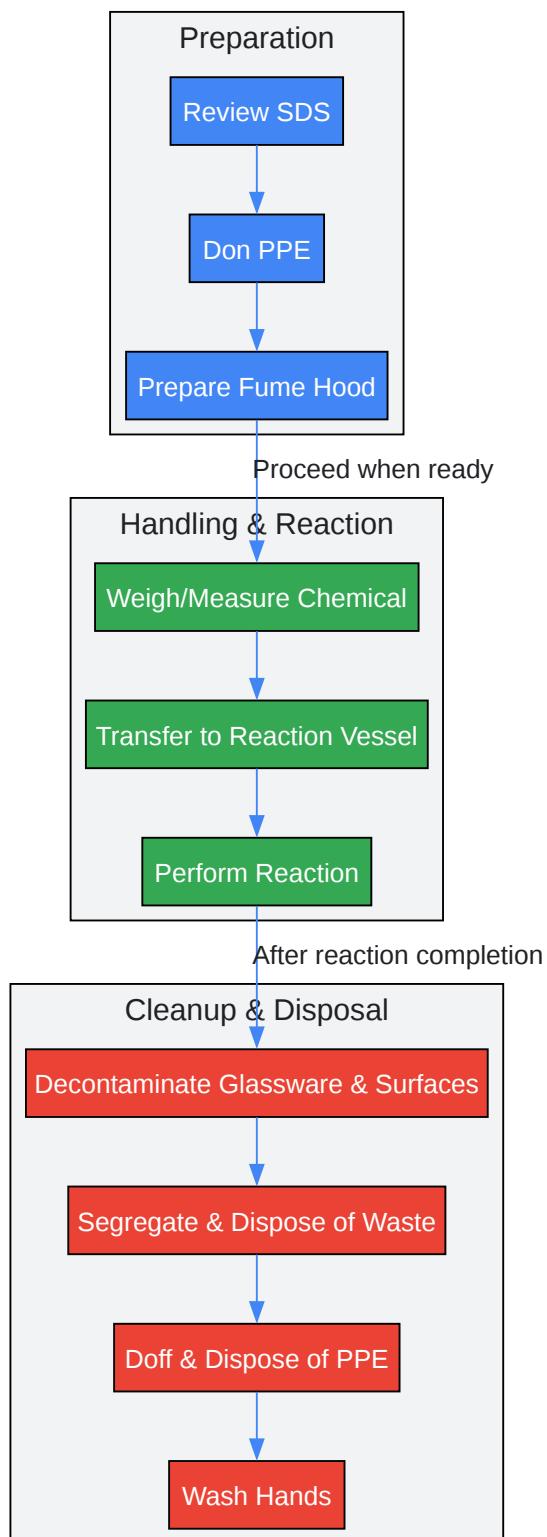
This data is a general guide. Always consult the manufacturer's specific chemical resistance data for the gloves you are using.

Safe Handling and Operational Plan

Proper handling procedures are critical to prevent exposure and accidents. **N-BOC-(methylamino)acetaldehyde** should be handled in a well-ventilated area, preferably within a chemical fume hood.

Experimental Workflow Diagram:

Safe Handling Workflow for N-BOC-(methylamino)acetaldehyde

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References

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- 2. N-tert-Butoxycarbonylation of Structurally Diverse Amines and Sulfamides under Water-Mediated Catalyst-Free Conditions - PMC [pmc.ncbi.nlm.nih.gov]
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